

Molecular formula and weight of Tris(hydroxymethyl)nitromethane

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Compound of Interest

Compound Name: *Tris(hydroxymethyl)nitromethane*

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An In-depth Technical Guide to Tris(hydroxymethyl)nitromethane

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tris(hydroxymethyl)nitromethane, systematically known as 2-(hydroxymethyl)-2-nitropropane-1,3-diol, is a highly versatile organic compound with the chemical formula C₄H₉NO₅.^{[1][2][3][4][5]} This polyfunctional molecule, featuring three hydroxyl groups and a nitro group, serves as a crucial building block in a multitude of synthetic applications.^{[6][7]} Its unique structure provides multiple reactive sites, making it an invaluable intermediate in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries.^[6] This guide provides a comprehensive overview of its chemical properties, synthesis, and significant applications, with a focus on its role in drug discovery and development.

Chemical and Physical Properties

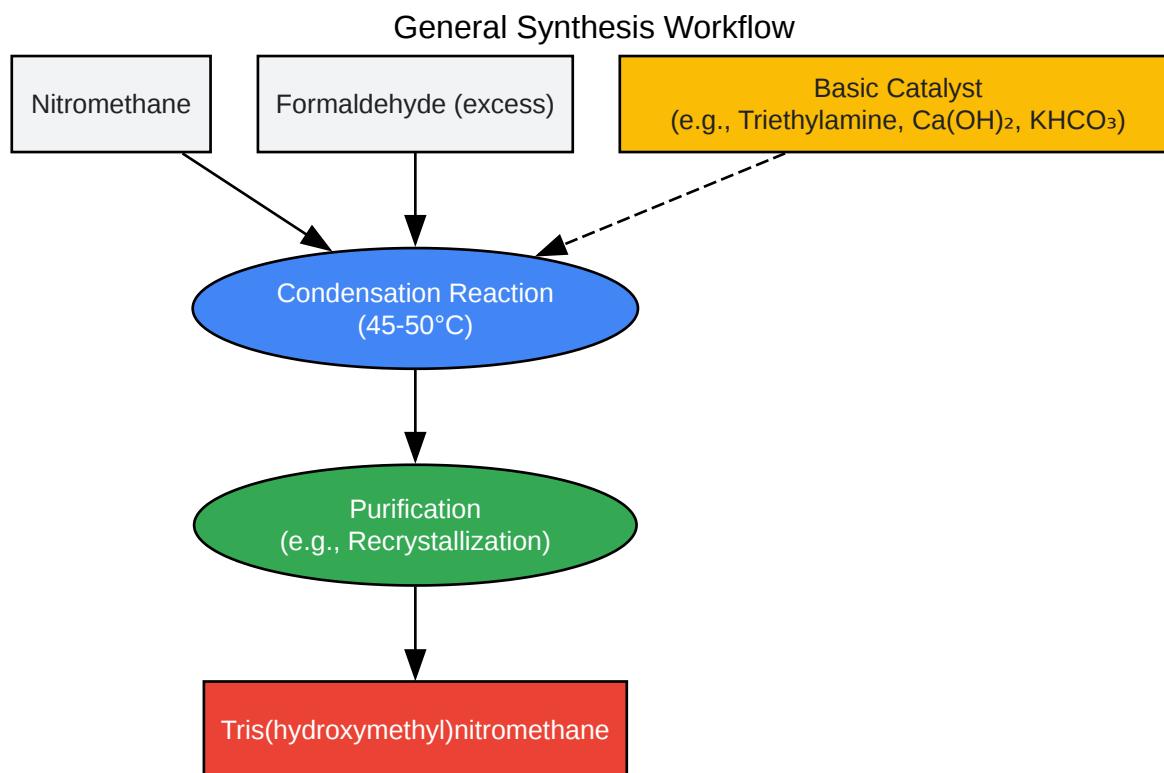
Tris(hydroxymethyl)nitromethane is an off-white to orange crystalline solid.^{[8][9]} It is notable for its high solubility in water and polar solvents like alcohols, a characteristic attributed to its three hydroxyl groups which allow for extensive hydrogen bonding.^{[7][8][10][11]} Conversely, it is only slightly soluble in non-polar solvents such as benzene and other hydrocarbons.^{[3][8][11]}

Table 1: Physicochemical Properties of **Tris(hydroxymethyl)nitromethane**

Property	Value	References
Molecular Formula	C ₄ H ₉ NO ₅	[1] [2] [3] [4] [5]
Molecular Weight	151.12 g/mol	[1] [2] [4] [5] [7]
CAS Number	126-11-4	[1] [2] [4] [5] [8]
Appearance	Off-white to orange solid; White crystals	[3] [8] [9]
Melting Point	~160 °C (with decomposition)	[3] [8] [11] [12]
Solubility in Water	220 g / 100 mL (at 20 °C)	[3] [7] [8] [11]
Synonyms	2-(hydroxymethyl)-2-nitro-1,3-propanediol, Tris Nitro, Trimethylolnitromethane	[1] [7]

Synthesis of Tris(hydroxymethyl)nitromethane

The primary method for synthesizing **Tris(hydroxymethyl)nitromethane** is through the condensation reaction of nitromethane with formaldehyde under basic conditions.[\[2\]](#)[\[8\]](#) This reaction attaches three hydroxymethyl groups to the carbon atom of nitromethane.



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Caption: General workflow for the synthesis of **Tris(hydroxymethyl)nitromethane**.

Experimental Protocols

Protocol 1: Synthesis using Triethylamine Catalyst[2]

- Charging the Reactor: Charge the reaction flask with 5 molar equivalents of methyl formcel (a solution of formaldehyde in methanol).
- Catalyst Addition: Add 0.4 mole % of triethylamine (TEA) to the methyl formcel.
- Reactant Feed: Feed 1.0 molar equivalent of nitromethane (NM) into the mixture. The feed rate should be controlled to maintain the reaction temperature between 45-50°C.
- Reaction Completion: After the nitromethane addition is complete, stir the reaction mixture for an additional hour. No external cooling is applied during this time, and the temperature will gradually decrease.

- Isolation: The product can be isolated from the reaction mixture, for example, by evaporation in a vacuum, which leaves a mass of crystals.[13]

Protocol 2: Synthesis using Potassium Bicarbonate Catalyst[13]

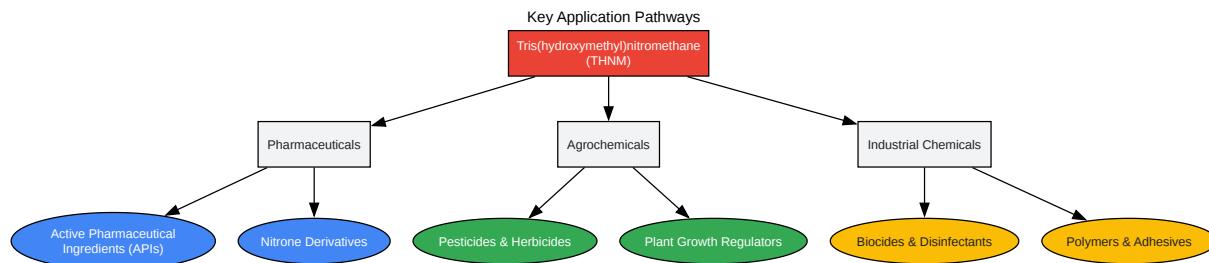
- Mixing Reactants: Mix one part of nitromethane with four parts of 40% formaldehyde.
- Catalyst Addition: Add approximately 1 gram of potassium bicarbonate to the mixture.
- Initiating Reaction: The condensation reaction may occur spontaneously with vigorous boiling. If the reaction does not start, gently heat the mixture and then cool it quickly to control the reaction rate.
- Product Isolation: After the reaction, evaporate the solvent under vacuum to obtain crude **Tris(hydroxymethyl)nitromethane** as a crystalline mass.
- Purification: The crude product can be purified by washing with a small amount of alcohol or by recrystallization from amyl alcohol or amyl acetate at 90°C. This method yields about 70% of the crude product.[13]

Protocol 3: Synthesis using Calcium Hydroxide Catalyst[14]

- Reaction Conditions: A study reported an effective synthesis method using a molar ratio of nitromethane to formaldehyde of 1:3.2.
- Catalyst and pH: Calcium hydroxide is used as the catalyst, maintaining a pH of 9.
- Reaction Procedure: The reaction mixture is stirred at 30°C for 4 hours.
- Yield: This method has been reported to achieve a yield of 91.3%.[14]

Applications in Research and Development

The trifunctional nature of **Tris(hydroxymethyl)nitromethane** makes it a valuable precursor for a wide range of more complex molecules.



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Caption: Versatile applications of **Tris(hydroxymethyl)nitromethane**.

Pharmaceutical Synthesis

In the pharmaceutical industry, **Tris(hydroxymethyl)nitromethane** is a key intermediate for synthesizing complex active pharmaceutical ingredients (APIs).^[6] Its multiple reactive sites allow chemists to construct intricate molecular architectures required for novel drug candidates. ^[6] For instance, it is used in the synthesis of α -phenyl-N-tert-butyl nitrone derivatives through a one-pot reduction/condensation with a benzaldehyde derivative.^{[15][16]} It is also a precursor in the synthesis of the pimaricin-inducing (PI) factor, a proposed pheromone with a unique vicinal diamine structure.^[16]

Agrochemical Synthesis

The agrochemical sector utilizes **Tris(hydroxymethyl)nitromethane** as an intermediate for producing various pesticides, herbicides, and plant growth regulators.^[6] Its functional groups can be incorporated into molecules designed to protect crops and enhance agricultural yields. ^[6]

Industrial Applications

Beyond specialized chemical synthesis, **Tris(hydroxymethyl)nitromethane** has several industrial uses:

- Biocide and Disinfectant: It is employed as a bactericide and slimicide to inhibit bacterial growth in industrial water systems, cutting oils, cooling fluids, and paper mills.[8][9][10][17]
- Curing Agent: It acts as an effective hardener for certain types of adhesives.[8][11]
- Cosmetics: It is used as a viscosity-controlling agent.[8]
- Energetic Materials: The compound is a precursor for energetic materials and can be used to form monolithic energetic gels through crosslinking.[9][11]

Safety and Handling

Tris(hydroxymethyl)nitromethane is considered harmful if swallowed and can be irritating to the eyes, respiratory system, and skin.[3][9] Appropriate personal protective equipment, such as gloves, goggles, and protective clothing, should be worn when handling the compound.[3][9] It should be stored in a cool, dry place with containers kept closed when not in use.[9] The compound is stable under acidic conditions (pH 5.0 and below) but decomposes at temperatures above 49°C and under alkaline conditions.[10]

Conclusion

Tris(hydroxymethyl)nitromethane is a foundational chemical intermediate with significant utility in both academic research and industrial manufacturing. For professionals in drug development, its value lies in its versatility as a starting material for complex APIs and other biologically active molecules. A thorough understanding of its properties and synthetic protocols is essential for leveraging its full potential in the creation of novel chemical entities.

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